

3-Bromo-2-fluorobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-2-fluorobenzaldehyde

Cat. No.: B121081

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Technical Data Summary: 3-Bromo-2-fluorobenzaldehyde

This document provides the fundamental chemical properties of **3-Bromo-2-fluorobenzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

Chemical Identity and Properties

The core data for **3-Bromo-2-fluorobenzaldehyde** (CAS Number: 149947-15-9) is summarized in the table below.^{[1][3]}

Identifier	Value
Molecular Formula	C ₇ H ₄ BrFO ^{[1][3][4][5]}
Molecular Weight	203.01 g/mol ^{[3][4][5]}
IUPAC Name	3-bromo-2-fluorobenzaldehyde ^{[3][4]}
Appearance	White to light yellow powder or crystal ^[1]
Melting Point	41 - 46 °C ^{[1][3]}

Note on Advanced Requirements: The request for detailed experimental protocols and signaling pathway diagrams (using Graphviz) is not applicable to the presentation of basic molecular data like molecular weight and formula. Such requirements are typically relevant for describing complex biological processes or multi-step experimental workflows, neither of which pertains to the fundamental properties of a single chemical compound.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnco.com [nbinnco.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 3-Bromo-2-fluorobenzaldehyde | C₇H₄BrFO | CID 22019361 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-bromo-2-fluorobenzaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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